

# L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$ molecular weight and formula

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## Compound of Interest

Compound Name: L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$

Cat. No.: B3324986

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## In-Depth Technical Guide: L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data, experimental context, and workflow visualization for the stable isotope-labeled amino acid, L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$ . This isotopologue is a powerful tool in metabolic research, quantitative proteomics, and structural biology, offering precise tracing and quantification capabilities.

## Core Physicochemical Data

L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$  is an isotopic analog of L-Tryptophan where all eleven carbon atoms are replaced with the heavy isotope  $^{13}\text{C}$ , and both nitrogen atoms are replaced with the heavy isotope  $^{15}\text{N}$ . This labeling results in a distinct mass shift, making it an ideal internal standard and tracer in mass spectrometry and NMR-based studies.

Property	Value	Source
Chemical Formula	$^{13}\text{C}_{11}\text{H}_{12}^{15}\text{N}_2\text{O}_2$	[1]
Molecular Weight	217.13 g/mol	[1][2][3][4][5]
Exact Mass	217.12085061 Da	[3]
CAS Number	202406-50-6	[1][2][4][5]
Isotopic Purity	$\geq 99$ atom % $^{13}\text{C}$ ; $\geq 98$ -99% atom % $^{15}\text{N}$	[1][4]
Chemical Purity	>95-98%	[4][5]
Appearance	Solid / White powder	[1][6]

## Key Applications and Methodologies

L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$  is primarily utilized in analytical techniques that can differentiate molecules based on mass. Its applications are pivotal in enhancing the accuracy and resolution of experimental data.[2]

### 1. Quantitative Proteomics via Mass Spectrometry:

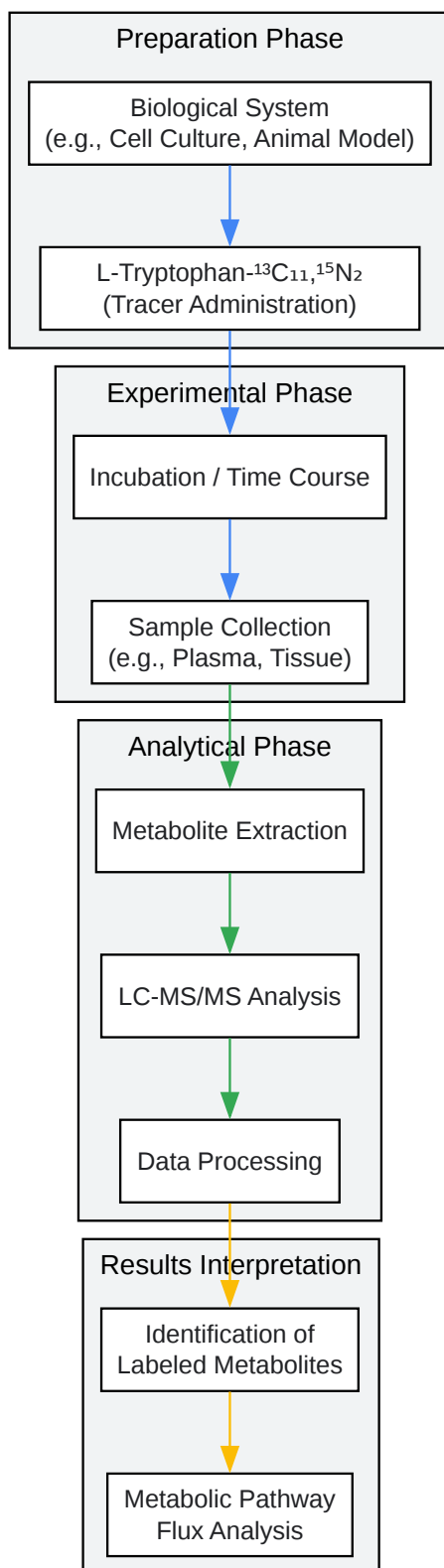
In proteomics, this labeled compound serves as a stable isotope-labeled (SIL) internal standard for the precise quantification of unlabeled L-Tryptophan and tryptophan-containing peptides in complex biological samples.[2] The known concentration of the "heavy" standard allows for accurate determination of the "light" analyte's abundance, overcoming variations in sample preparation and instrument response.

### 2. Bio-NMR Spectroscopy:

The incorporation of  $^{13}\text{C}$  and  $^{15}\text{N}$  isotopes provides significant advantages in Nuclear Magnetic Resonance (NMR) spectroscopy.[2] These isotopes possess nuclear spin, and their enrichment enhances signal detection and resolution. This allows researchers to study the structure, dynamics, and interactions of proteins and other macromolecules with greater clarity.[2][4] By incorporating L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$  into proteins, specific atomic positions can be precisely identified, offering deeper insights into protein function.[2]

## Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for a stable isotope tracer study using L-Tryptophan- $^{13}\text{C}_{11},^{15}\text{N}_2$  to investigate its metabolic fate in a biological system.



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Metabolic tracer experimental workflow using L-Tryptophan-<sup>13</sup>C<sub>11</sub>,<sup>15</sup>N<sub>2</sub>.

This diagram outlines the logical progression from introducing the labeled compound into a biological system to the final analysis of metabolic pathways. Each stage, from preparation to data interpretation, is crucial for obtaining reliable and insightful results in metabolic research.

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